

Application Notes and Protocols for YM-1 Stock Solution Preparation

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Compound of Interest

Compound Name: YM-1

Cat. No.: B15611592

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Introduction

YM-1 is a cell-permeable, orally active small molecule inhibitor of Heat Shock Protein 70 (Hsp70).^{[1][2]} It is a stable analog of MKT-077 and functions as an allosteric modulator of Hsp70, promoting the accumulation of the ADP-bound form and enhancing the binding of Hsp70 to its unfolded substrates.^[1] **YM-1** has demonstrated anti-cancer activity by inducing cell death and up-regulating p53 and p21 proteins.^[2] These application notes provide a detailed protocol for the preparation of **YM-1** stock solutions for use in various in vitro and in vivo experimental settings.

YM-1 Chemical Properties

A summary of the key chemical properties of **YM-1** is provided in the table below for easy reference.

Property	Value	Reference
Synonyms	YM-01, Heat Shock 70 kDa Protein Activator, Hsp70 Chemical Co-Chaperone	[1]
CAS Number	409086-68-6	[1]
Molecular Formula	C ₂₀ H ₂₀ ClN ₃ OS ₂	[3]
Molecular Weight	417.97 g/mol	[3]
Appearance	Orange-red solid	[1][3]
Purity	≥98% (HPLC)	[1]

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **YM-1**.

Parameter	Recommendation	Reference
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Solubility in DMSO	10 mg/mL	[1]
Solubility in Water	2 mg/mL (in warm water)	[3]
Stock Solution Storage	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[2]
Storage of Solid	Store at -20°C, protected from light and moisture.	[1]

Experimental Protocols

Preparation of a 10 mM YM-1 Stock Solution in DMSO

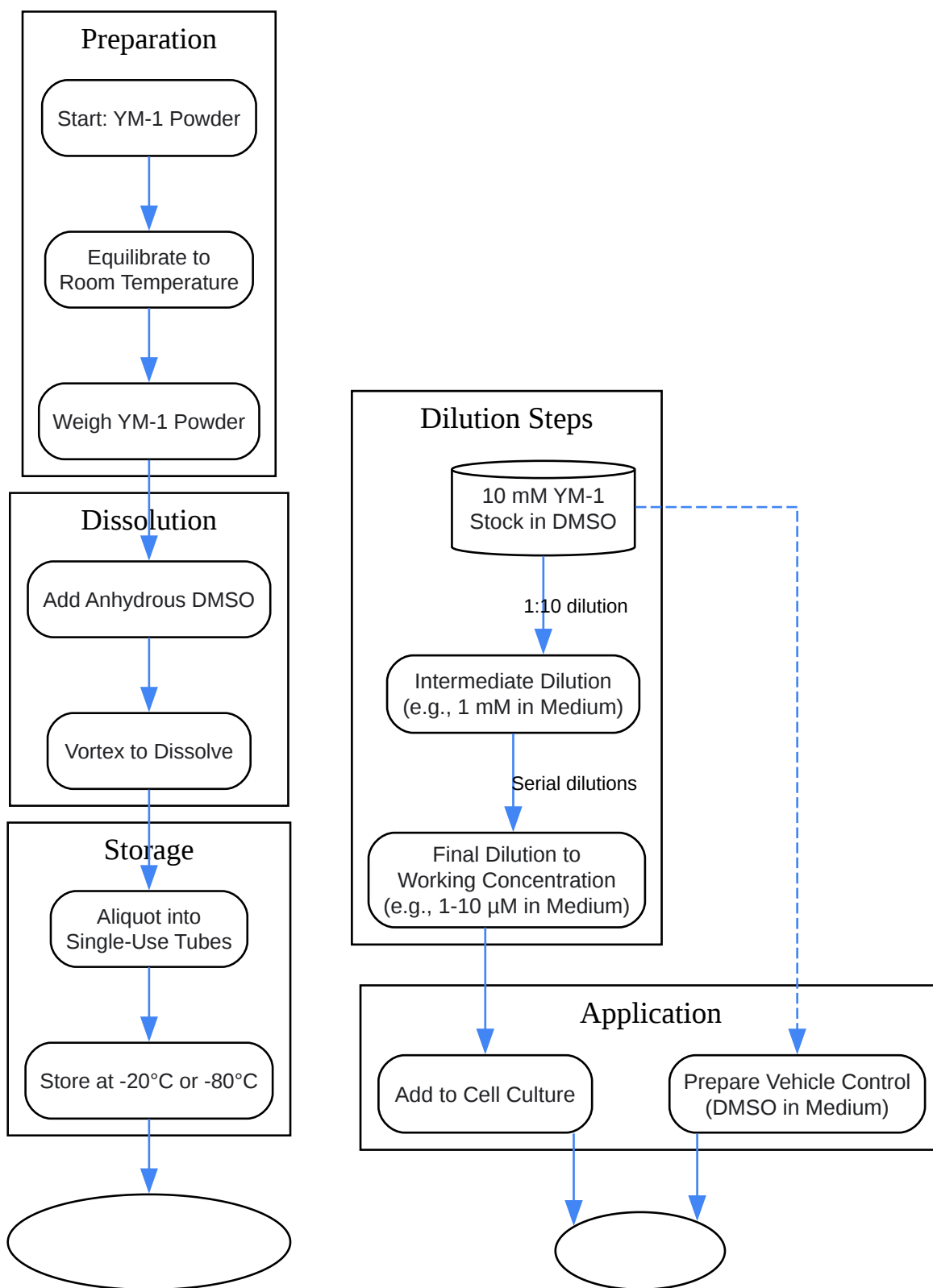
This protocol describes the preparation of a 10 mM stock solution of **YM-1** in DMSO.

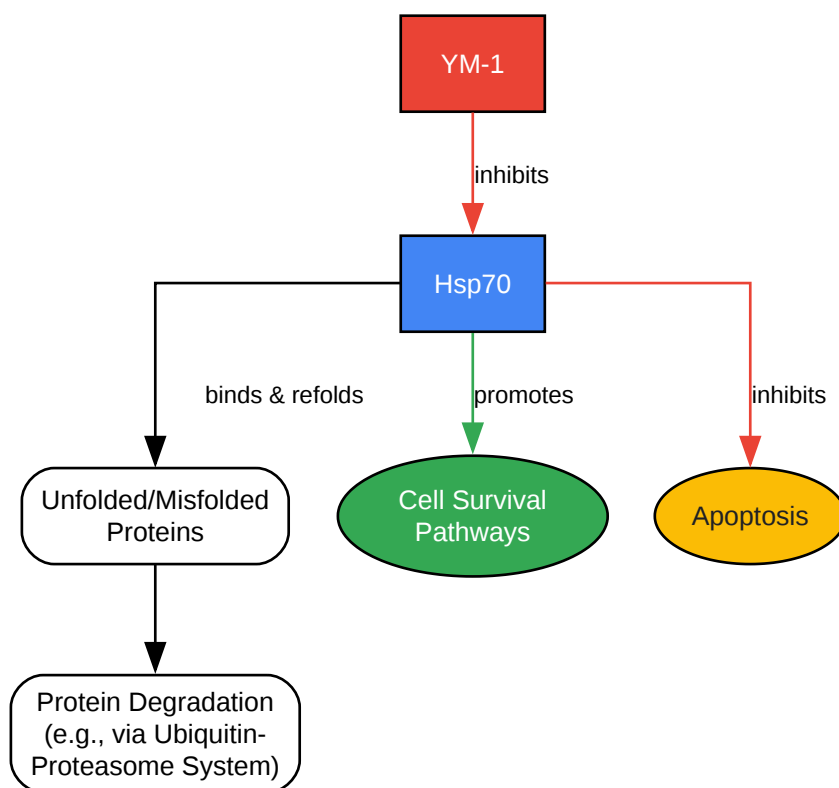
Materials:

- **YM-1** powder (purity $\geq 98\%$)
- Anhydrous dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, RNase/DNase-free microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of **YM-1** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **YM-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.18 mg of **YM-1** (Molecular Weight = 417.97 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **YM-1** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **YM-1** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[4]
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles.[2]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]





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References

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